

Unveiling a Key Synthetic Intermediate: A Technical Guide to Ethyl 2-(cyclopropylamino)acetate

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Compound of Interest

Compound Name: Ethyl 2-(cyclopropylamino)acetate

Cat. No.: B1289303

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-(cyclopropylamino)acetate is a secondary amine and ester that has emerged as a valuable building block in synthetic organic chemistry, particularly in the construction of complex heterocyclic molecules for pharmaceutical applications. While the specific historical details of its initial discovery and synthesis are not prominently documented in readily available scientific literature, its contemporary significance is evident from its role as a key intermediate in the development of therapeutic agents, notably in the field of oncology. This technical guide provides a comprehensive overview of its synthesis, known properties, and its application in medicinal chemistry, with a focus on its role in the synthesis of KRAS inhibitors.

Physicochemical Properties

A compilation of the known physical and chemical properties of **Ethyl 2-(cyclopropylamino)acetate** is presented below. These data are essential for its handling, characterization, and application in synthetic protocols.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₁₃ NO ₂ |
| Molecular Weight | 143.18 g/mol |
| CAS Number | 71922-62-8 |
| Appearance | Liquid |
| Boiling Point | Not definitively reported |
| Flash Point | 73.4±22.6 °C[1] |
| Vapor Pressure | 0.4±0.4 mmHg at 25°C[1] |
| Density | Not definitively reported |
| Solubility | Soluble in common organic solvents |

Synthesis of Ethyl 2-(cyclopropylamino)acetate

The most commonly cited synthetic route to **Ethyl 2-(cyclopropylamino)acetate** is the nucleophilic substitution reaction between ethyl bromoacetate and cyclopropylamine. A general experimental protocol, as described in recent patent literature, is detailed below.

Experimental Protocol: Synthesis from Ethyl Bromoacetate and Cyclopropylamine

Objective: To synthesize **Ethyl 2-(cyclopropylamino)acetate**.

Reagents and Materials:

- Ethyl 2-bromoacetate
- Cyclopropylamine
- Ethanol (EtOH)
- Dichloromethane (DCM)

- Water (H₂O)
- Sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel

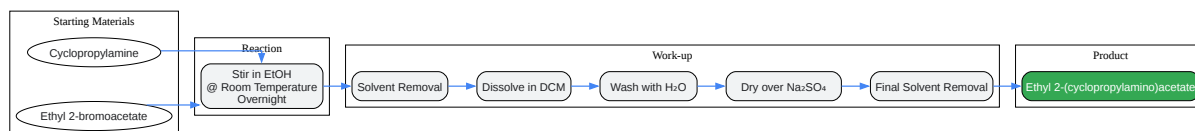
Procedure:

- To a solution of ethyl 2-bromoacetate (1.0 equivalent) in ethanol (EtOH), add cyclopropylamine (4.0 equivalents).
- Stir the reaction mixture at room temperature overnight.[\[2\]](#)
- Remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in dichloromethane (DCM) and wash with water (H₂O).
- Separate the organic phase and dry it over anhydrous sodium sulfate (Na₂SO₄).
- Remove the solvent under reduced pressure to yield the crude product.
- Dry the crude product in vacuo to obtain **Ethyl 2-(cyclopropylamino)acetate**.[\[2\]](#)

Quantitative Data Example (from WO2025026903A1):[\[2\]](#)

| Reagent | Amount (mmol) | Equivalents |
|----------------------|---------------|-------------|
| Ethyl 2-bromoacetate | 9.0 | 1.0 |
| Cyclopropylamine | 36 | 4.0 |

Note: Yields and purity are not specified in the provided excerpt.



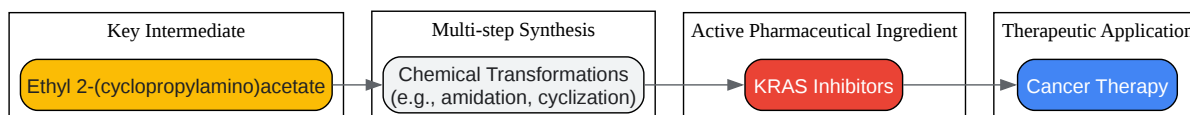
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A flowchart illustrating the synthetic workflow for **Ethyl 2-(cyclopropylamino)acetate**.

Role in Drug Discovery and Development

Ethyl 2-(cyclopropylamino)acetate serves as a crucial intermediate in the synthesis of more complex, biologically active molecules. Its primary utility lies in providing a cyclopropylamino moiety, a structural feature often found in potent and selective drug candidates.

A significant application of this compound is in the synthesis of inhibitors of the KRAS protein, a key signaling protein that is frequently mutated in various cancers. The cyclopropyl group can be an important pharmacophore, contributing to the binding affinity and selectivity of the final drug molecule for its target.



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References

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- 2. WO2025026903A1 - Imidazo pyrimidine compounds for the treatment of cancer - Google Patents [patents.google.com]
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